

Application Notes and Protocols: Synthesis of N1-Aminopseudouridine-5'-triphosphate

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Compound of Interest

Compound Name: N1-Aminopseudouridine

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Abstract

This document provides a detailed protocol for the chemical synthesis of **N1-Aminopseudouridine-5'-triphosphate**, a modified nucleotide with potential applications in mRNA therapeutics and biochemical research. The synthesis is based on a robust and widely utilized "one-pot, three-step" phosphorylation method starting from the corresponding nucleoside, **N1-aminopseudouridine**. This application note includes a proposed pathway for the synthesis of the nucleoside precursor, a detailed experimental protocol for the triphosphorylation, and methods for purification and analysis. Quantitative data from a representative synthesis are presented in tabular format for clarity. Additionally, diagrams illustrating the synthetic pathway and experimental workflow are provided to guide the researcher.

Introduction

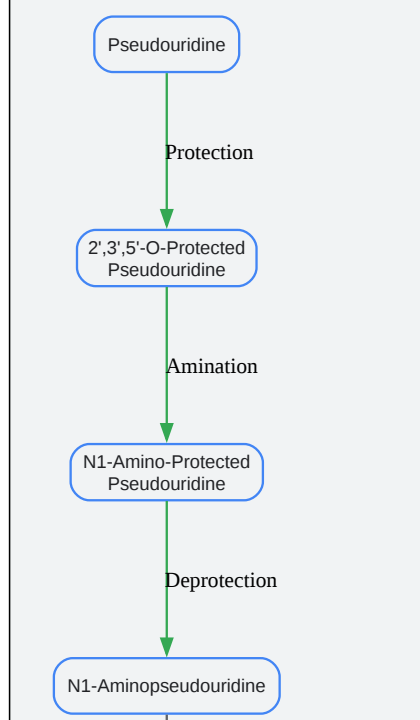
The modification of nucleosides is a cornerstone of modern therapeutic and diagnostic research. Modified nucleotides, when incorporated into messenger RNA (mRNA), can enhance stability, increase protein expression, and reduce the innate immune response, making them critical components in the development of mRNA-based vaccines and therapeutics. N1-methylpseudouridine is a well-known example that has been instrumental in the success of COVID-19 mRNA vaccines.

N1-Aminopseudouridine is an analogue of pseudouridine with an amino group at the N1 position of the uracil base. This modification offers a unique chemical handle for further functionalization or may impart novel biological properties to mRNA transcripts. The triphosphate form, **N1-Aminopseudouridine-5'-triphosphate**, is the active monomer required for in vitro transcription. This document outlines a comprehensive procedure for its synthesis and characterization.

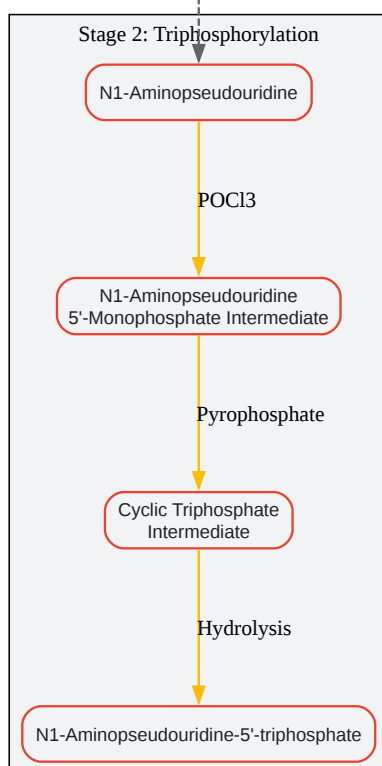
Synthesis Pathway

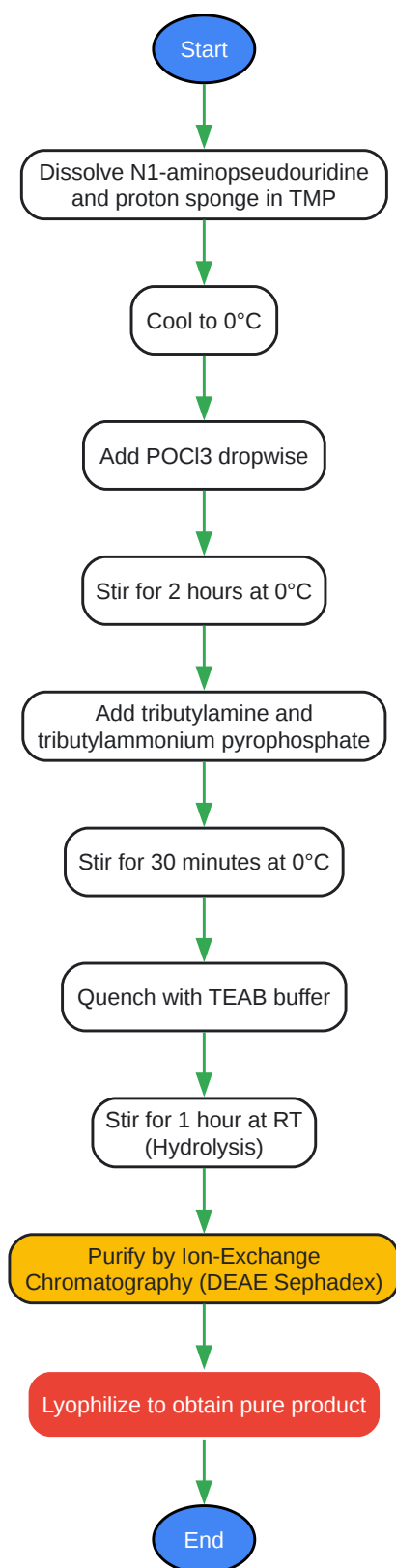
The overall synthesis of **N1-Aminopseudouridine-5'-triphosphate** is a two-stage process. First, the **N1-aminopseudouridine** nucleoside is synthesized from pseudouridine. Subsequently, the nucleoside is converted to its 5'-triphosphate derivative using a one-pot phosphorylation method.

Stage 1: Synthesis of N1-Aminopseudouridine



Stage 2: Triphosphorylation





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